

methyl arachidate solubility DMSO ethanol

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Compound Focus: Methyl arachidate

CAS No.: 1120-28-1

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Solubility Data for Methyl Arachidonate

The table below summarizes the available solubility information for methyl arachidonate (also referred to as arachidonic acid methyl ester).

Solvent	Solubility	Notes / Source
DMSO	Miscible [1]	Intended for use as a solution in biological samples [1].
Ethanol	Miscible [1]	--
Methyl Acetate	Soluble [1]	Supplied as a solution in methyl acetate [1].
Acetone, n-Hexane, Petroleum Ether	Soluble (at low temperatures) [2]	Used in low-temperature crystallization for purification; solubility varies with temperature and solvent ratio [2].

"Miscible" typically means the liquid compound can mix with the solvent in any proportion without forming separate phases. This property makes DMSO and ethanol excellent choices for preparing stock solutions in experimental settings.

Experimental Protocols for Methyl Ester Preparation and Analysis

For researchers, the process often involves creating fatty acid methyl esters (FAMES) from raw biological materials before analysis or use. Here are two detailed methodologies from the search results.

Alkali-Catalyzed Transmethylation for FAME Preparation

This method is efficient for converting crude microbial oils into FAMES for subsequent purification [2].

- **Materials:** Crude oil (e.g., from *Mortierella alpina*), methanol, alkaline catalyst (Sodium methoxide or KOH in methanol) [2].
- **Procedure:**
 - The crude oil is reacted with the methanolic alkaline catalyst.
 - The reaction mixture is vigorously shaken to ensure complete reaction.
 - The resulting FAMES, including methyl arachidonate, can then be separated and purified.
- **Key Consideration:** Alkaline catalysts are highly effective for transmethylation but are not suitable for samples containing free fatty acids (FFAs); in such cases, acid-catalyzed methods (e.g., using H₂SO₄) must be used [2].

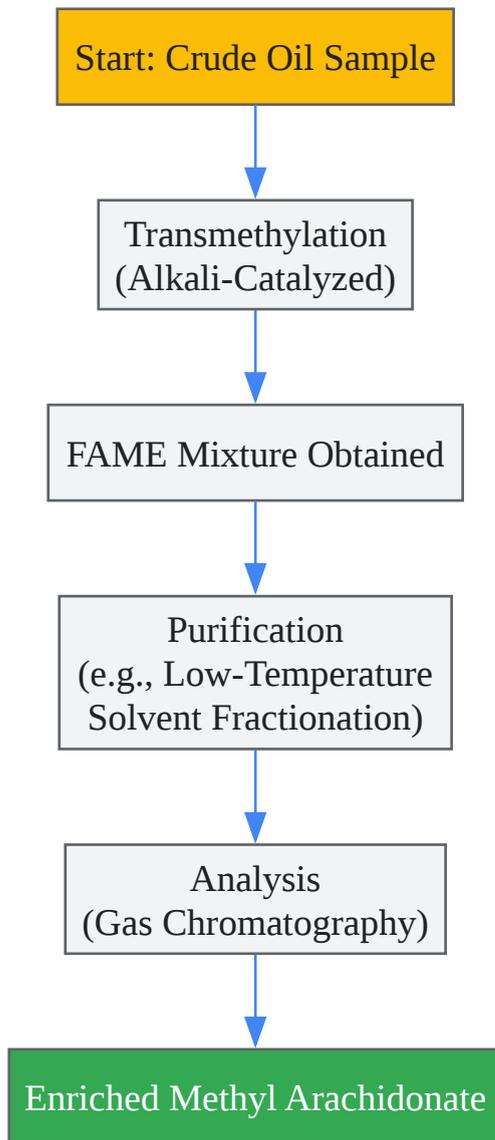
Official Method for FAME Preparation (EEC No 2568/91)

This is a standardized protocol used for preparing FAMES from vegetable oils, which is also applicable in other contexts [3].

- **Materials:** Oil sample, n-hexane, 2 N methanolic KOH solution [3].
- **Procedure:**
 - A solution of the oil in hexane is prepared (e.g., 0.1 g in 5 mL).
 - The solution is vigorously shaken with 0.5 mL of 2 N methanolic KOH in a screw-cap vial.
 - The organic phase containing the FAMES is then directly analyzed by gas chromatography (GC) [3].
- **GC Analysis Conditions** (as referenced):
 - **Column:** Supelco SP-2560 capillary column.
 - **Carrier Gas:** Helium at 1.5 mL/min.
 - **Temperature Program:** Starts at 140°C, with multiple ramping stages up to 250°C to separate different fatty acids [3].

Workflow for FAME Preparation and Purification

The following diagram illustrates a generalized workflow for processing a biological sample to obtain enriched methyl arachidonate, integrating methods from the search results.



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> A general workflow from crude oil to purified and analyzed methyl arachidonate.

Key Insights for Researchers

- **High-Purity Standards:** Methyl arachidonate is available as a high-purity standard ($\geq 99\%$) for use in GC- or LC-MS analyses. Deuterated forms (e.g., Arachidonic Acid-d8 methyl ester) are also available for use as internal standards [1].
- **Purification Techniques:** To obtain highly concentrated methyl arachidonate from a FAME mixture, techniques like **low-temperature solvent fractionation** are effective. One study using *n*-hexane as a solvent successfully increased the concentration of methyl arachidonate to over 83% [2].

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References

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2. An efficient method for the enrichment of the arachidonic ... [sciencedirect.com]
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